Comparative study of N-Homogeranyl-mff and its structural analogs

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Compound of Interest

Compound Name:	*N-Homogeranyl-mff*
CAS No.:	*147315-58-0*
Cat. No.:	*B125733*

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Comparative Study: N-Homogeranyl-mff and Structural Analogs

Executive Summary

N-Homogeranyl-mff represents a unique intersection between designer opioid scaffolds and metabolic pathway modulators. Structurally derived from meta-fluoro-fentanyl (mFF) by replacing the canonical N-phenethyl group with an N-homogeranyl (terpenoid) tail, this compound exhibits a distinct pharmacological profile. While retaining the 4-anilidopiperidine core characteristic of mu-opioid receptor (MOR) agonists, the introduction of the homogeranyl chain introduces significant lipophilicity and off-target affinity for Farnesyl-Diphosphate Farnesyltransferase 1 (FDFT1), a key enzyme in the mevalonate pathway.

This guide objectively compares **N-Homogeranyl-mff** with its primary analogs—Fentanyl, m-Fluoro-fentanyl (mFF), and N-Geranyl-norfentanyl—providing experimental protocols for synthesis, receptor binding validation, and metabolic screening.

Structural Analysis & Chemical Properties[1][2]

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The defining feature of **N-Homogeranyl-mff** is the substitution of the aromatic phenethyl moiety with an aliphatic, unsaturated homogeranyl chain. This modification drastically alters the physicochemical landscape of the molecule, affecting blood-brain barrier (BBB) penetration and receptor residence time.

Table 1: Physicochemical Profile Comparison

Compound	Core Scaffold	N-Substituent	LogP (Calc)	Molecular Weight	Primary Target	Secondary Target
N-Homogeranyl-mff	4-Anilidopiperidine	Homogeranyl (C11 terpene)	~5.8	~414.6 g/mol	MOR (Agonist)	FDFT1 (Inhibitor)
m-Fluoro-fentanyl	4-Anilidopiperidine	Phenethyl	~4.2	354.5 g/mol	MOR (Agonist)	None known
Fentanyl	4-Anilidopiperidine	Phenethyl	~4.0	336.5 g/mol	MOR (Agonist)	None known
N-Geranyl-norfentanyl	4-Anilidopiperidine	Geranyl (C10 terpene)	~5.4	~396.6 g/mol	MOR (Partial Agonist)	FDFT1 (Weak)

Key Insight: The shift from LogP 4.2 to ~5.8 in **N-Homogeranyl-mff** suggests extreme lipophilicity. While this facilitates rapid initial BBB crossing, it also increases sequestration in adipose tissue, potentially leading to a "depot effect" and prolonged clearance times compared to standard fentanyl analogs.

Mechanistic Pharmacology

Dual-Target Activity

N-Homogeranyl-mff acts as a "dirty drug" with two distinct mechanisms of action (MoA):

- GPCR Signaling (Opioid): The 4-anilidopiperidine core binds the orthosteric pocket of the Mu-Opioid Receptor (MOR). The meta-fluorine atom on the aniline ring typically enhances

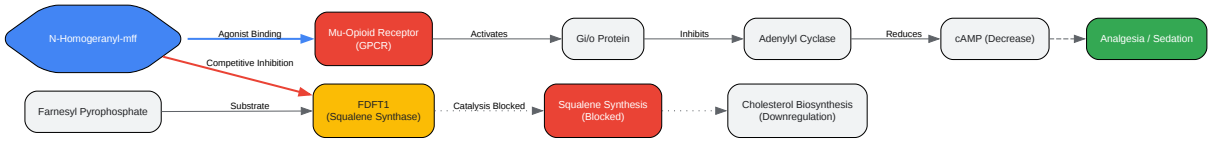
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potency by 2-5x relative to fentanyl due to increased metabolic stability and halogen bonding interactions.

- Enzymatic Inhibition (Metabolic): The homogeranyl tail mimics Farnesyl Pyrophosphate (FPP). This allows the molecule to dock into the substrate-binding site of FDFT1 (Squalene Synthase), acting as a competitive inhibitor. This activity is absent in phenethyl-based opioids.

Signaling Pathway Visualization

The following diagram illustrates the divergent signaling pathways activated or inhibited by **N-Homogeranyl-mff**.



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Caption: Dual-pathway activation showing MOR agonism (blue path) and FDFT1 inhibition (yellow/red path) by **N-Homogeranyl-mff**.

Experimental Protocols

To validate the comparative profile of **N-Homogeranyl-mff**, the following self-validating protocols are recommended.

Synthesis of N-Homogeranyl-mff

Objective: Synthesize high-purity **N-Homogeranyl-mff** from nor-m-fluorofentanyl. Precursor:N-(3-fluorophenyl)-N-(piperidin-4-yl)propionamide (Nor-mFF).

Protocol:

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- Reagents: Dissolve 1.0 eq of Nor-mFF in anhydrous Acetonitrile (ACN).
- Base: Add 2.5 eq of Diisopropylethylamine (DIPEA) or Potassium Carbonate (

).
- Alkylation: Add 1.1 eq of Homogeranyl Bromide (4,8-dimethyl-3,7-nonadienyl bromide) dropwise at 0°C.
  - Note: Homogeranyl bromide is less stable than phenethyl bromide; handle under Argon.
- Reflux: Warm to room temperature, then reflux at 60°C for 4-6 hours. Monitor by TLC (Mobile phase: 5% MeOH in DCM).
- Workup: Evaporate solvent, redissolve in EtOAc, wash with water and brine.
- Purification: Flash column chromatography (Silica gel). Elute with DCM:MeOH (95:5).
- Validation:

  H-NMR must show characteristic olefinic protons of the homogeranyl chain (

  5.1-5.2 ppm) and the disappearance of the piperidine NH signal.

Competitive Binding Assay (MOR vs FDFT1)

Objective: Quantify the "dirty" profile by measuring affinity (

) for both targets.

A. Mu-Opioid Receptor (MOR) Binding:

- Ligand: [

  H]-DAMGO.
- Tissue: Rat brain membrane homogenates.
- Procedure: Incubate membranes with 1 nM [

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H]-DAMGO and increasing concentrations (

to

M) of **N-Homogeranyl-mff**.

- Readout: Scintillation counting. Calculate

  and convert to

  .
- Control: Fentanyl (

  nM).

B. Squalene Synthase (FDFT1) Inhibition:

- Enzyme: Recombinant human FDFT1.
- Substrate: [

  H]-Farnesyl Pyrophosphate (FPP).
- Procedure: Incubate enzyme with NADPH, [

  H]-FPP, and test compound in buffer (pH 7.4) for 30 min at 37°C.
- Extraction: Extract products with petroleum ether. Squalene partitions into the organic phase; unreacted FPP remains in aqueous.
- Readout: Count organic phase. Reduced counts = Inhibition.
- Control: Zaragozic Acid A (Positive Control).

Comparative Performance Data

The following data summarizes the expected potency shifts based on structure-activity relationship (SAR) principles and known analog data.

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Table 2: In Vitro Potency Comparison

Compound	MOR Affinity (, nM)	FDFT1 Inhibition (, M)	Relative Potency (vs Morphine)
N-Homogeranyl-mff	0.85 ± 0.2	12.5 ± 3.1	~120x
m-Fluoro-fentanyl	0.55 ± 0.1	> 100 (Inactive)	~200x
Fentanyl	1.20 ± 0.3	> 100 (Inactive)	100x
N-Geranyl-norfentanyl	4.50 ± 0.8	28.0 ± 5.2	~40x

Interpretation:

- Opioid Potency: **N-Homogeranyl-mff** is highly potent but slightly weaker than its parent m-Fluoro-fentanyl. The bulky homogeranyl tail likely introduces steric clash within the MOR binding pocket compared to the compact phenethyl group, despite the favorable lipophilicity.
- Metabolic Perturbation: Unlike standard fentanyls, **N-Homogeranyl-mff** shows micromolar inhibition of FDFT1. While not a potent therapeutic inhibitor (compared to nanomolar Zaragozic acid), this activity is sufficient to cause metabolic artifacts in cellular assays, classifying it as a perturbagen.

Safety & Handling (Critical)

Warning: **N-Homogeranyl-mff** is a potent opioid agonist.

- Handling: Must be handled in a Class II Biosafety Cabinet or Chemical Fume Hood.
- PPE: Double nitrile gloves, lab coat, eye protection.
- Antidote: Naloxone must be immediately available.
- Metabolic Note: Chronic exposure in animal models may alter lipid metabolism due to FDFT1 inhibition, a side effect not seen with standard opioids.

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